

An In-depth Technical Guide on the Safety of m-PEG4-SH

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **m-PEG4-SH** (methoxy-PEG4-thiol), a commonly used reagent in bioconjugation, drug delivery, and nanotechnology. The following sections detail the potential hazards, handling procedures, and emergency responses associated with this compound, compiled from available Safety Data Sheets (SDS).

Chemical Identification and Properties

m-PEG4-SH is a polyethylene glycol derivative containing a terminal thiol group. This functional group allows for covalent attachment to various molecules and materials.

Identifier	Value
Chemical Name	(1-Mercapto-2,5,8,11-tetraoxatridecan-13-yl)methane
Synonyms	m-PEG4-thiol, Methoxy-PEG4-thiol, 2-[2-[2-(2-methoxyethoxy)ethoxy]ethoxy]ethanethiol
CAS Number	163832-05-9
Molecular Formula	C9H20O4S
Molecular Weight	224.32 g/mol



Hazard Identification

According to available safety data sheets, **m-PEG4-SH** is not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[1] However, as with any chemical reagent, it should be handled with care. The toxicological properties have not been thoroughly investigated.[1]

GHS Classification: Not a hazardous substance or mixture.[1]

Pictogram	Hazard Statement	Precautionary Statement
Not Applicable	Not Applicable	Not Applicable

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **m-PEG4-SH** and ensure the safety of laboratory personnel.

Aspect	Recommendation
Handling	Avoid contact with skin and eyes.[1] Use in a well-ventilated area.[1]
Storage	Store at -18°C to -5°C in a dry and dark place. [1][2][3]
Incompatible Materials	Strong oxidizing agents.[1]

Exposure Controls and Personal Protection

To minimize potential exposure, appropriate personal protective equipment (PPE) should be worn when handling **m-PEG4-SH**.



Protection Type	Recommendation
Eye/Face Protection	Use chemical safety goggles.[1]
Skin Protection	Wear common chemical-resistant gloves.[1]
Respiratory Protection	Not required under normal use conditions with adequate ventilation.[4] Avoid inhalation of vapor or gas.[1]
Hygiene Measures	Handle in accordance with good industrial hygiene and safety practices.[4] Wash hands before breaks and at the end of the workday.

First-Aid Measures

In case of accidental exposure, the following first-aid measures should be taken.

Exposure Route	First-Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration.[1]
Skin Contact	Wash off with soap and plenty of water.[1]
Eye Contact	Flush eyes with water as a precaution.[1]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.[1] [5]

Fire-Fighting Measures

In the event of a fire involving **m-PEG4-SH**, the following measures should be taken.

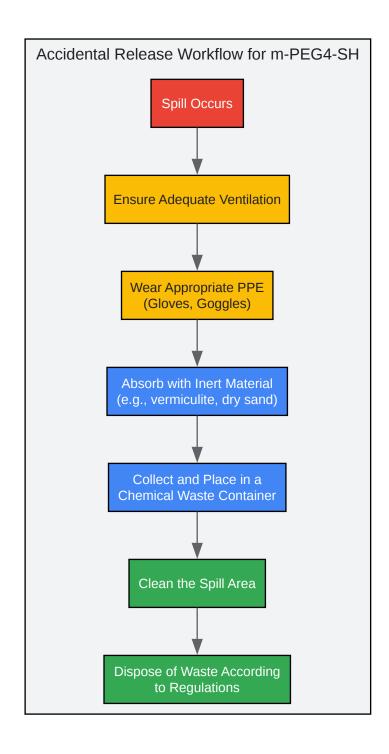


Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
Hazardous Combustion Products	Carbon oxides.[1]
Special Protective Equipment	Wear self-contained breathing apparatus for firefighting if necessary.[1]

Accidental Release Measures

For spills of **m-PEG4-SH**, the following steps should be followed to ensure safety and proper cleanup.





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Caption: Workflow for handling an accidental spill of m-PEG4-SH.

Stability and Reactivity



Understanding the stability and reactivity of **m-PEG4-SH** is essential for safe storage and handling.

Aspect	Information
Chemical Stability	Stable under recommended storage conditions. [4]
Conditions to Avoid	High temperatures.[1]
Incompatible Materials	Strong oxidizing agents.[1]
Hazardous Decomposition Products	Carbon oxides under fire conditions.[1]

This guide is intended to provide key safety information for **m-PEG4-SH** and should be used in conjunction with the full Safety Data Sheet provided by the manufacturer. Always follow established laboratory safety protocols and exercise caution when handling any chemical.

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